

Solubility of 6-Amino-2-cyanobenzothiazole in different solvents

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Compound of Interest

Compound Name: 6-Amino-2-cyanobenzothiazole

Cat. No.: B113003

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An In-depth Technical Guide to the Solubility of 6-Amino-2-cyanobenzothiazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **6-Amino-2-cyanobenzothiazole**, a crucial parameter for its application in research and drug development. Due to the limited availability of experimentally determined quantitative data in publicly accessible literature, this guide presents calculated solubility values, qualitative solubility information, and detailed experimental protocols to enable researchers to determine solubility in their specific solvent systems.

Core Concepts in Solubility

Solubility is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution. It is a critical physicochemical property that influences the bioavailability, formulation, and efficacy of active pharmaceutical ingredients (APIs). Factors affecting solubility include the chemical structure of the solute and solvent, temperature, pH, and the presence of other substances.

Solubility Profile of 6-Amino-2-cyanobenzothiazole

Quantitative solubility data for **6-Amino-2-cyanobenzothiazole** is scarce in peer-reviewed literature. However, computational models and qualitative descriptions provide valuable insights into its solubility characteristics.

Quantitative Solubility Data

The following table summarizes the available calculated water solubility for **6-Amino-2-cyanobenzothiazole**. It is important to note that this value is predicted by the ESOL (Estimated Solubility) model and should be confirmed by experimental analysis.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Data Type	Citation
Water	Not Specified	0.513	0.00293	Calculated	[1]

Qualitative Solubility Information

Several sources provide qualitative descriptions of the solubility of **6-Amino-2-cyanobenzothiazole** in various organic solvents:

- Water: Exhibits low solubility.
- Dimethyl Sulfoxide (DMSO): Soluble. A mixture of DMSO and water (1:1) has been effectively used as a solvent system during the synthesis of this compound.
- Methanol and Acetone: Readily dissolves the compound.
- Ethanol: The related compound, 2-chloro-6-nitrobenzothiazole, shows complete conversion in ethanol, suggesting that ethanol could be a potential solvent for **6-Amino-2-cyanobenzothiazole** as well.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data in specific solvents, the following are detailed, generalized protocols for common analytical methods.

Gravimetric Method

This classic method involves determining the mass of the solute dissolved in a known mass or volume of a saturated solution.

Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **6-Amino-2-cyanobenzothiazole** to the chosen solvent in a sealed container (e.g., a screw-cap vial or flask).
 - Agitate the mixture at a constant temperature using a shaker or magnetic stirrer for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is essential.
- Separation of the Saturated Solution:
 - Allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a calibrated pipette, ensuring no solid particles are transferred. Filtration through a syringe filter (e.g., 0.22 μm PTFE) may be necessary.
- Solvent Evaporation and Weighing:
 - Transfer the filtered saturated solution to a pre-weighed, dry container (e.g., an evaporating dish or beaker).
 - Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not degrade the compound.
 - Once the solvent is completely removed, cool the container in a desiccator and weigh it.
 - Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation:
 - The mass of the dissolved solute is the final mass of the container with the residue minus the initial mass of the empty container.
 - Solubility can be expressed in g/L, mg/mL, or other relevant units by dividing the mass of the solute by the volume of the solvent used.

UV-Vis Spectroscopy Method

This method is suitable for compounds that absorb ultraviolet or visible light and relies on the Beer-Lambert law.

Methodology:

- Determination of Maximum Absorbance Wavelength (λ_{max}):
 - Prepare a dilute solution of **6-Amino-2-cyanobenzothiazole** in the solvent of interest.
 - Scan the solution using a UV-Vis spectrophotometer to identify the wavelength of maximum absorbance.
- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of **6-Amino-2-cyanobenzothiazole** of known concentrations in the chosen solvent.
 - Measure the absorbance of each standard solution at the determined λ_{max} .
 - Plot a graph of absorbance versus concentration to generate a calibration curve. The plot should be linear, and the equation of the line ($y = mx + c$) should be determined.
- Analysis of the Saturated Solution:
 - Prepare a saturated solution and separate the supernatant as described in the gravimetric method.
 - Dilute a known volume of the saturated supernatant with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation:
 - Use the absorbance of the diluted sample and the equation of the calibration curve to calculate the concentration of the diluted solution.

- Multiply this concentration by the dilution factor to determine the solubility of **6-Amino-2-cyanobenzothiazole** in the solvent.

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a highly sensitive and specific method for determining solubility, especially for complex mixtures or when high accuracy is required.

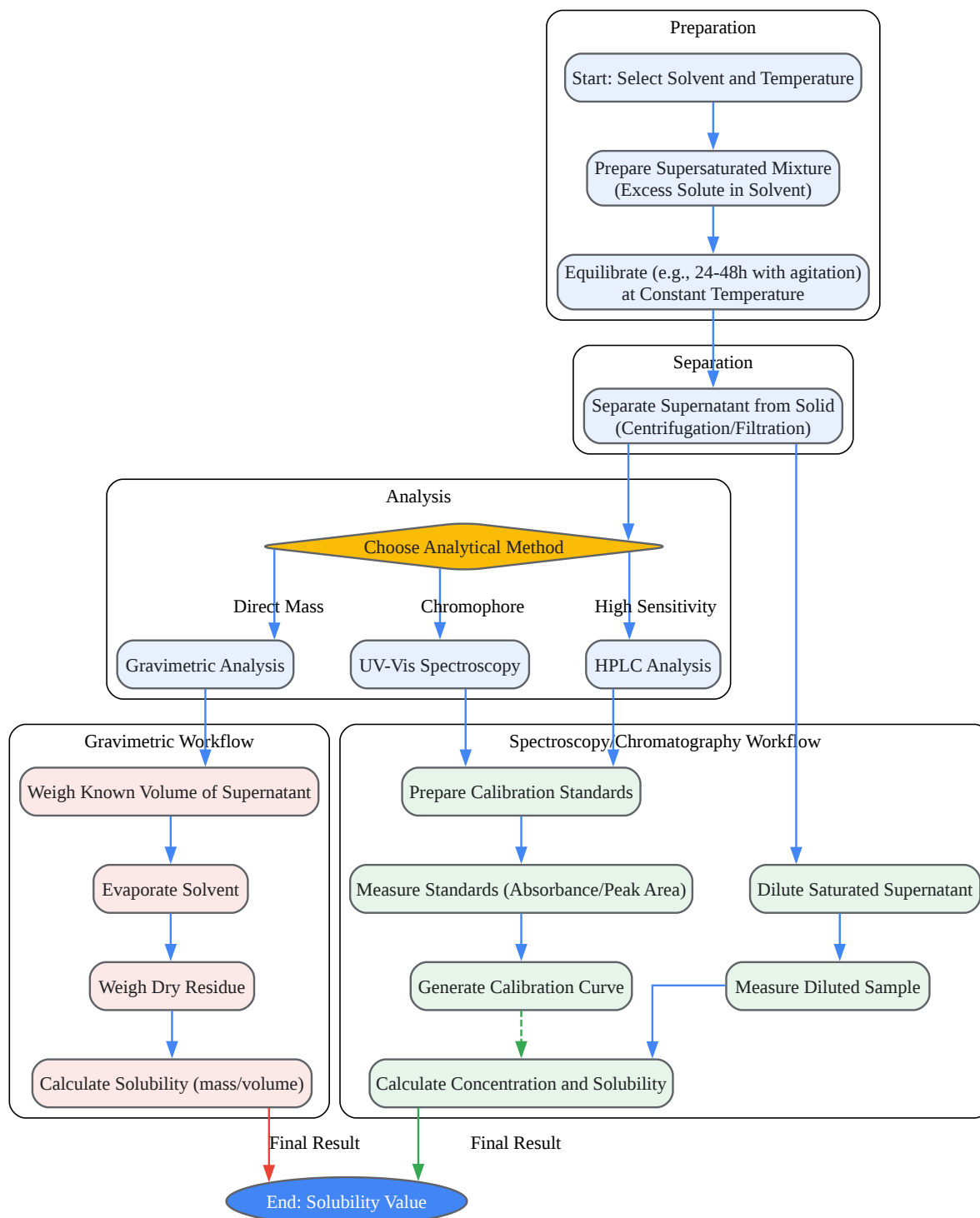
Methodology:

- HPLC Method Development:
 - Develop a suitable HPLC method for the analysis of **6-Amino-2-cyanobenzothiazole**. This includes selecting an appropriate column, mobile phase, flow rate, and detector wavelength.
- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of **6-Amino-2-cyanobenzothiazole** of known concentrations in the mobile phase or a suitable solvent.
 - Inject a fixed volume of each standard solution into the HPLC system and record the peak area.
 - Plot a graph of peak area versus concentration to generate a calibration curve.
- Analysis of the Saturated Solution:
 - Prepare a saturated solution and separate the supernatant as described previously.
 - Dilute a known volume of the saturated supernatant with the mobile phase to a concentration within the linear range of the calibration curve.
 - Inject the diluted sample into the HPLC system and record the peak area.
- Calculation:

- Use the peak area of the diluted sample and the equation of the calibration curve to calculate the concentration of the diluted solution.
- Multiply this concentration by the dilution factor to determine the solubility.

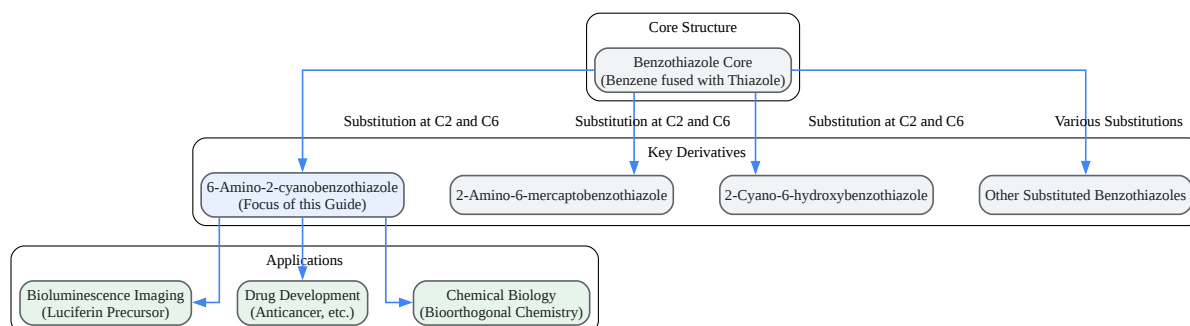
Visualizing Experimental Workflows

The following diagrams illustrate the logical flow of determining the solubility of **6-Amino-2-cyanobenzothiazole** and the general structure of benzothiazole derivatives.



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Caption: Experimental workflow for determining the solubility of a compound.



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Caption: Logical relationship of **6-Amino-2-cyanobenzothiazole** to its core structure and applications.

Conclusion

While comprehensive, experimentally verified solubility data for **6-Amino-2-cyanobenzothiazole** across a wide range of solvents is not readily available in the public domain, this guide provides the necessary theoretical and practical framework for researchers to address this data gap. The provided computational solubility value in water serves as a preliminary reference, and the detailed experimental protocols for gravimetric, UV-Vis, and HPLC analysis offer robust methods for obtaining precise and accurate solubility data in any solvent of interest. This information is critical for advancing the use of **6-Amino-2-cyanobenzothiazole** in its various applications within drug discovery and chemical biology.

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References

- 1. 7724-12-1|6-Amino-2-cyanobenzothiazole| Ambeed [ambeed.com]
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